

Molecular weight and formula of Tert-butyl 3-oxomorpholine-4-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tert-butyl 3-oxomorpholine-4-carboxylate*

Cat. No.: *B124491*

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An In-depth Technical Guide to Tert-butyl 3-oxomorpholine-4-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tert-butyl 3-oxomorpholine-4-carboxylate**, a key heterocyclic building block in medicinal chemistry and drug development. This document details its chemical properties, a representative synthesis protocol, and its relevance in the development of therapeutic agents.

Core Compound Data

Tert-butyl 3-oxomorpholine-4-carboxylate is a valuable intermediate due to the presence of the morpholine scaffold, which is recognized as a privileged structure in medicinal chemistry. The morpholine ring often imparts favorable physicochemical properties to drug candidates, such as improved solubility and metabolic stability.^[1]

Parameter	Value	Reference
Molecular Formula	C ₉ H ₁₅ NO ₄	[2]
Molecular Weight	201.22 g/mol	[2]
CAS Number	142929-48-4	[3]
Appearance	Solid or liquid	[3]
Primary Application	Pharmaceutical Intermediate	[3]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Tert-butyl 3-oxomorpholine-4-carboxylate** is not readily available in the public domain, a representative procedure can be extrapolated from established methods for the synthesis of similar N-Boc protected heterocyclic ketones. The following is a generalized, illustrative protocol based on common organic synthesis techniques.

Representative Synthesis of a Boc-Protected Heterocyclic Ketone

This protocol is a composite based on similar syntheses and should be adapted and optimized for specific laboratory conditions.

1. Boc Protection of the Amine:

- **Reaction:** A suitable starting material containing a secondary amine, such as a morpholine precursor, is dissolved in an appropriate aprotic solvent (e.g., dichloromethane, acetonitrile).
- **Reagents:** Di-tert-butyl dicarbonate (Boc₂O) is added in a slight molar excess, along with a non-nucleophilic base like triethylamine (TEA) or N,N-diisopropylethylamine (DIPEA) to scavenge the acid byproduct.
- **Conditions:** The reaction is typically stirred at room temperature for several hours until completion, monitored by thin-layer chromatography (TLC).
- **Work-up and Purification:** The reaction mixture is washed with aqueous solutions to remove excess reagents and byproducts. The organic layer is then dried over an anhydrous salt

(e.g., Na_2SO_4 or MgSO_4), filtered, and the solvent is removed under reduced pressure. The crude product is purified by column chromatography on silica gel.

2. Oxidation of the Alcohol to a Ketone:

- **Reaction:** The Boc-protected alcohol precursor is dissolved in a suitable solvent like dichloromethane.
- **Reagents:** A mild oxidizing agent such as Dess-Martin periodinane (DMP) or an oxidation cocktail like Swern or Moffatt oxidation is used.
- **Conditions:** The reaction is typically carried out at low temperatures (e.g., 0 °C to room temperature) and monitored by TLC.
- **Work-up and Purification:** The reaction is quenched, and the crude product is extracted into an organic solvent. The combined organic layers are washed, dried, and concentrated. The final product, **Tert-butyl 3-oxomorpholine-4-carboxylate**, is then purified by flash column chromatography.

Visualized Workflows and Pathways

General Synthesis Workflow

The following diagram illustrates a generalized synthetic approach to obtain a Boc-protected oxomorpholine derivative.



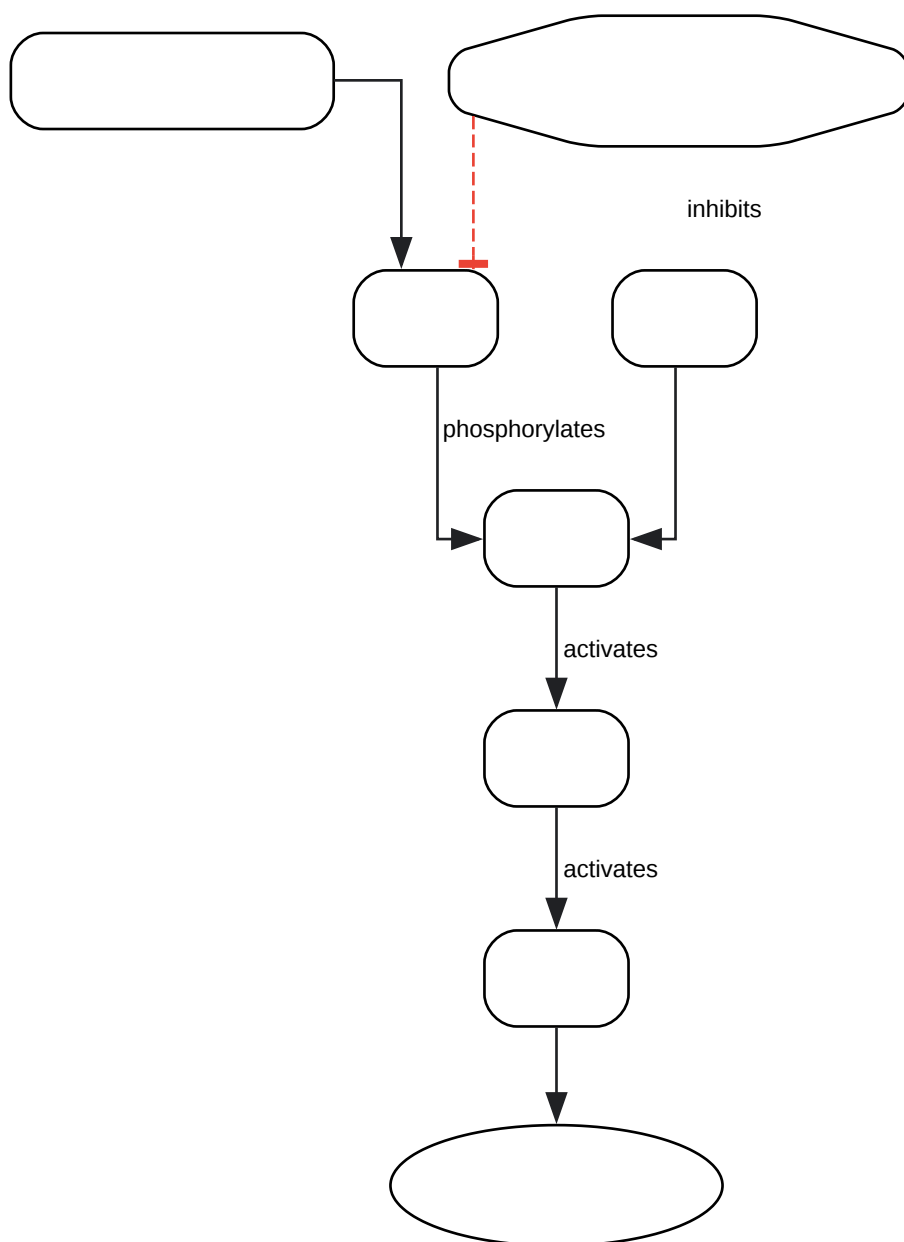
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A generalized workflow for the synthesis of **Tert-butyl 3-oxomorpholine-4-carboxylate**.

Role of Morpholine Derivatives in Signaling Pathways

The morpholine moiety is a key component in a variety of bioactive molecules that target critical cellular signaling pathways.[1][4][5] For instance, derivatives of morpholine have been instrumental in the development of inhibitors for the PI3K/AKT/mTOR pathway, which is frequently dysregulated in cancer.[6]

The diagram below illustrates the inhibitory action of a generic morpholine-containing drug on this pathway.



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Inhibition of the PI3K/AKT/mTOR signaling pathway by a morpholine-containing drug.

In summary, **Tert-butyl 3-oxomorpholine-4-carboxylate** serves as a crucial building block for the synthesis of complex molecules with significant therapeutic potential. Its utility is underscored by the advantageous properties conferred by the morpholine ring, making it a compound of high interest for researchers and professionals in the field of drug discovery and development.

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- To cite this document: BenchChem. [Molecular weight and formula of Tert-butyl 3-oxomorpholine-4-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b124491#molecular-weight-and-formula-of-tert-butyl-3-oxomorpholine-4-carboxylate]

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